

In-Depth Technical Guide: Tup Hydrochloride (CAS 1200041-11-7)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Tup hydrochloride, with the CAS number 1200041-11-7, is a specialized chemical compound identified as a cleavable linker for use in the burgeoning field of Antibody-Drug Conjugates (ADCs). This technical guide provides a comprehensive overview of its chemical properties, its crucial role in ADC technology, and the underlying principles of its application. While specific experimental data for **Tup hydrochloride** is not extensively available in public literature, this document extrapolates its function based on its structural characteristics as (S)-2-amino-5-(4-hydroxyphenyl)pentanoic acid hydrochloride and the established science of cleavable ADC linkers.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Tup hydrochloride** is fundamental for its application in the precise science of ADC development.



Property	Value	Source
CAS Number	1200041-11-7	[1][2][3]
Chemical Name	(S)-2-amino-5-(4- hydroxyphenyl)pentanoic acid hydrochloride	PubChem
Molecular Formula	C12H18CINO3	[1]
Molecular Weight	259.73 g/mol	[1]
SMILES String	CINVALID-LINKC INVALID-LINK CC1=CC=C(O)C=C1.Cl	[1]
Appearance	White to off-white solid (typical for similar compounds)	Inferred
Solubility	Soluble in aqueous solutions and polar organic solvents (e.g., DMSO, DMF)	Inferred
Storage Conditions	2-8°C, desiccated	[1]

Role in Antibody-Drug Conjugate (ADC) Technology

Antibody-Drug Conjugates are a transformative class of biopharmaceutical drugs that combine the specificity of monoclonal antibodies with the potent cell-killing effects of cytotoxic small molecules. The linker is a critical component that connects the antibody to the cytotoxic payload, and its characteristics dictate the stability, efficacy, and safety of the ADC.

Tup hydrochloride is classified as a cleavable ADC linker. This means it is designed to be stable in the systemic circulation and to release the cytotoxic payload only after the ADC has bound to its target antigen on the cancer cell surface and has been internalized.

The General Mechanism of Action for an ADC with a Cleavable Linker



The workflow of an ADC utilizing a cleavable linker like **Tup hydrochloride** can be visualized as a multi-step process:



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Caption: General workflow of an Antibody-Drug Conjugate (ADC).

The Specific Role of Tup Hydrochloride

Based on its chemical structure, (S)-2-amino-5-(4-hydroxyphenyl)pentanoic acid hydrochloride, **Tup hydrochloride** is an amino acid-based linker. This structure suggests that it is susceptible to cleavage by enzymes that are abundant in the lysosomal compartment of cells, such as cathepsins.

The proposed mechanism for **Tup hydrochloride** involves its peptide bond being recognized and hydrolyzed by these lysosomal proteases. This enzymatic cleavage would then initiate the release of the conjugated cytotoxic drug, allowing it to exert its therapeutic effect within the target cancer cell.

Experimental Protocols (Hypothetical)

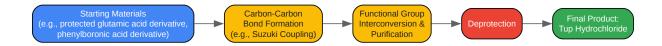
While specific, published experimental protocols for **Tup hydrochloride** are not readily available, the following sections outline the general methodologies that would be employed for its synthesis, conjugation, and evaluation, based on standard practices in the field of ADC development.

Synthesis of Tup Hydrochloride

The synthesis of (S)-2-amino-5-(4-hydroxyphenyl)pentanoic acid hydrochloride would likely involve a multi-step organic synthesis pathway. A plausible, though hypothetical, retro-synthetic analysis suggests starting from commercially available precursors and employing standard reactions for amino acid synthesis and protection/deprotection strategies.

A generalized synthetic workflow could be as follows:





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Caption: A generalized synthetic workflow for **Tup hydrochloride**.

Conjugation to Antibody and Payload

The conjugation of **Tup hydrochloride** to a monoclonal antibody and a cytotoxic payload would involve several key steps:

- Functionalization of the Linker: The carboxylic acid and amino groups of **Tup hydrochloride**would be functionalized to introduce reactive handles for conjugation. For example, the
 amino group could be reacted with a maleimide-containing reagent to allow for subsequent
 cysteine-based conjugation to the antibody. The carboxylic acid could be activated to form an
 amide bond with an amine-containing payload.
- Antibody Modification: If cysteine-based conjugation is intended, the interchain disulfide bonds of the antibody would be partially reduced to generate free thiol groups.
- Conjugation Reaction: The functionalized linker-payload construct would then be reacted with the modified antibody.
- Purification and Characterization: The resulting ADC would be purified using techniques such as size-exclusion chromatography (SEC) and characterized to determine the drug-toantibody ratio (DAR), purity, and stability.

In Vitro Cleavage Assay

To confirm the cleavable nature of **Tup hydrochloride**, an in vitro cleavage assay would be performed.

 Incubation: The ADC would be incubated with purified lysosomal enzymes (e.g., Cathepsin B) or in a lysosomal extract at an acidic pH (typically pH 4.5-5.5) to mimic the lysosomal environment.



- Time Points: Samples would be taken at various time points.
- Analysis: The samples would be analyzed by techniques such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS) to quantify the release of the free payload from the ADC over time.

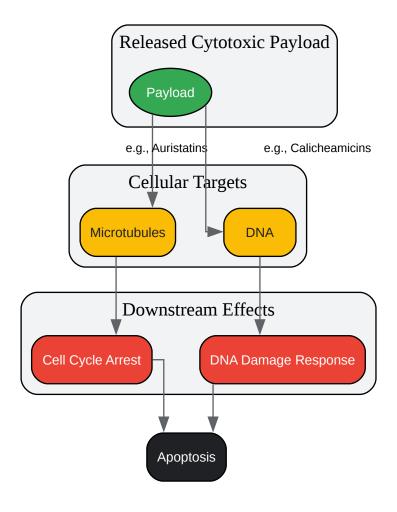
Signaling Pathways (Post-Payload Release)

Once the cytotoxic payload is released from the ADC through the cleavage of the **Tup hydrochloride** linker, it can induce cell death through various signaling pathways, depending on the nature of the payload. Common cytotoxic payloads used in ADCs and their mechanisms of action include:

- Microtubule Inhibitors (e.g., Auristatins, Maytansinoids): These agents disrupt microtubule dynamics, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.
- DNA Damaging Agents (e.g., Calicheamicins, Duocarmycins): These payloads cause DNA double-strand breaks, which trigger DNA damage response pathways and ultimately lead to apoptosis.

The specific signaling pathway activated would be a direct consequence of the chosen cytotoxic drug conjugated via **Tup hydrochloride**.





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Caption: Signaling pathways activated by released cytotoxic payloads.

Conclusion

Tup hydrochloride (CAS 1200041-11-7), or (S)-2-amino-5-(4-hydroxyphenyl)pentanoic acid hydrochloride, is a promising cleavable linker for the development of next-generation Antibody-Drug Conjugates. Its amino acid-based structure suggests a mechanism of action that relies on enzymatic cleavage within the lysosomal compartment of target cancer cells, ensuring a targeted release of the cytotoxic payload. While specific experimental data on this particular linker is limited in the public domain, the principles outlined in this guide provide a solid foundation for researchers and drug development professionals to understand its potential applications and to design experiments for its evaluation and implementation in novel ADC therapies. Further research and publication of data specific to **Tup hydrochloride** will be invaluable in fully elucidating its performance and potential in the fight against cancer.



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- To cite this document: BenchChem. [In-Depth Technical Guide: Tup Hydrochloride (CAS 1200041-11-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387351#tup-hydrochloride-cas-number-1200041-11-7]

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